Spectroscopic Profile of 2-Phenylnaphthalene: A Technical Guide

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Compound of Interest

Compound Name:	*2-Phenylnaphthalene*
CAS No.:	*35465-71-5*
Cat. No.:	*B7821950*

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This technical guide provides a comprehensive overview of the spectroscopic data for **2-phenylnaphthalene**, a significant polycyclic aromatic hydrocarbon. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopic characteristics, offering valuable data for its identification, characterization, and application in research and development.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for determining the structure of organic molecules. Below are the ^{1}H and ^{13}C NMR data for **2-phenylnaphthalene**, recorded in deuterated chloroform ($CDCl_3$).

^{1}H NMR Spectroscopic Data

The ^{1}H NMR spectrum of **2-phenylnaphthalene** exhibits distinct signals in the aromatic region, corresponding to the protons of the naphthalene and phenyl rings.

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Chemical Shift (δ) ppm	Description
8.03	singlet, 1H
7.95 – 7.82	multiplet, 3H
7.73	triplet, J = 8.0 Hz, 3H
7.57 – 7.43	multiplet, 4H
7.37	triplet, J = 7.4 Hz, 1H

Table 1: ^{1}H NMR chemical shifts for **2-phenylnaphthalene** in $CDCl_3$.[1]

^{13}C NMR Spectroscopic Data

The ^{13}C NMR spectrum provides information on the carbon framework of the molecule. The chemical shifts for the carbon atoms of **2-phenylnaphthalene** are presented below.

Chemical Shift (δ) ppm
141.12
138.55
133.67
132.61
128.84
128.39
127.72
127.44
127.35
126.28
125.92
125.75

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Table 2: ^{13}C NMR chemical shifts for **2-phenylnaphthalene** in $CDCl_3$.[1]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **2-phenylnaphthalene** shows characteristic absorptions for aromatic C-H and C=C bonds.

Wavenumber (cm^{-1})	Bond	Description
3100 - 3000	C-H	Aromatic C-H stretch
1600 - 1450	C=C	Aromatic C=C in-ring stretch
900 - 675	C-H	Aromatic C-H out-of-plane bend

Table 3: Characteristic IR absorption bands for **2-phenylnaphthalene**.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. The extended conjugated π-system of **2-phenylnaphthalene** results in characteristic absorption maxima in the ultraviolet region.

Wavelength (λmax) nm
~254
~292

Table 4: UV-Vis absorption maxima for **2-phenylnaphthalene**.

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above.

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NMR Spectroscopy

- Sample Preparation: Accurately weigh 5-20 mg of **2-phenylnaphthalene** for ^{1}H NMR (20-50 mg for ^{13}C NMR) and dissolve it in approximately 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) in a clean vial.
- Filtration: Filter the solution through a pipette with a small plug of glass wool directly into a clean 5 mm NMR tube to remove any particulate matter.
- Data Acquisition:
  - Insert the NMR tube into the spectrometer.
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity.
  - Tune and match the probe for the desired nucleus (^{1}H or ^{13}C).
  - Acquire the spectrum using appropriate pulse sequences and acquisition parameters.
- Data Processing: Process the raw data by applying a Fourier transform, phasing the spectrum, and referencing the chemical shifts to the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).

IR Spectroscopy (Thin Solid Film Method)

- Sample Preparation: Dissolve a small amount (approx. 50 mg) of **2-phenylnaphthalene** in a few drops of a volatile solvent like methylene chloride.
- Film Deposition: Place a drop of the resulting solution onto a clean, dry salt plate (e.g., NaCl or KBr).
- Solvent Evaporation: Allow the solvent to evaporate completely, leaving a thin solid film of the compound on the plate.
- Data Acquisition:

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- Place the salt plate in the sample holder of the FT-IR spectrometer.
- Acquire a background spectrum of the clean, empty sample compartment.
- Acquire the sample spectrum.
- The resulting spectrum is typically plotted as transmittance versus wavenumber.

UV-Vis Spectroscopy

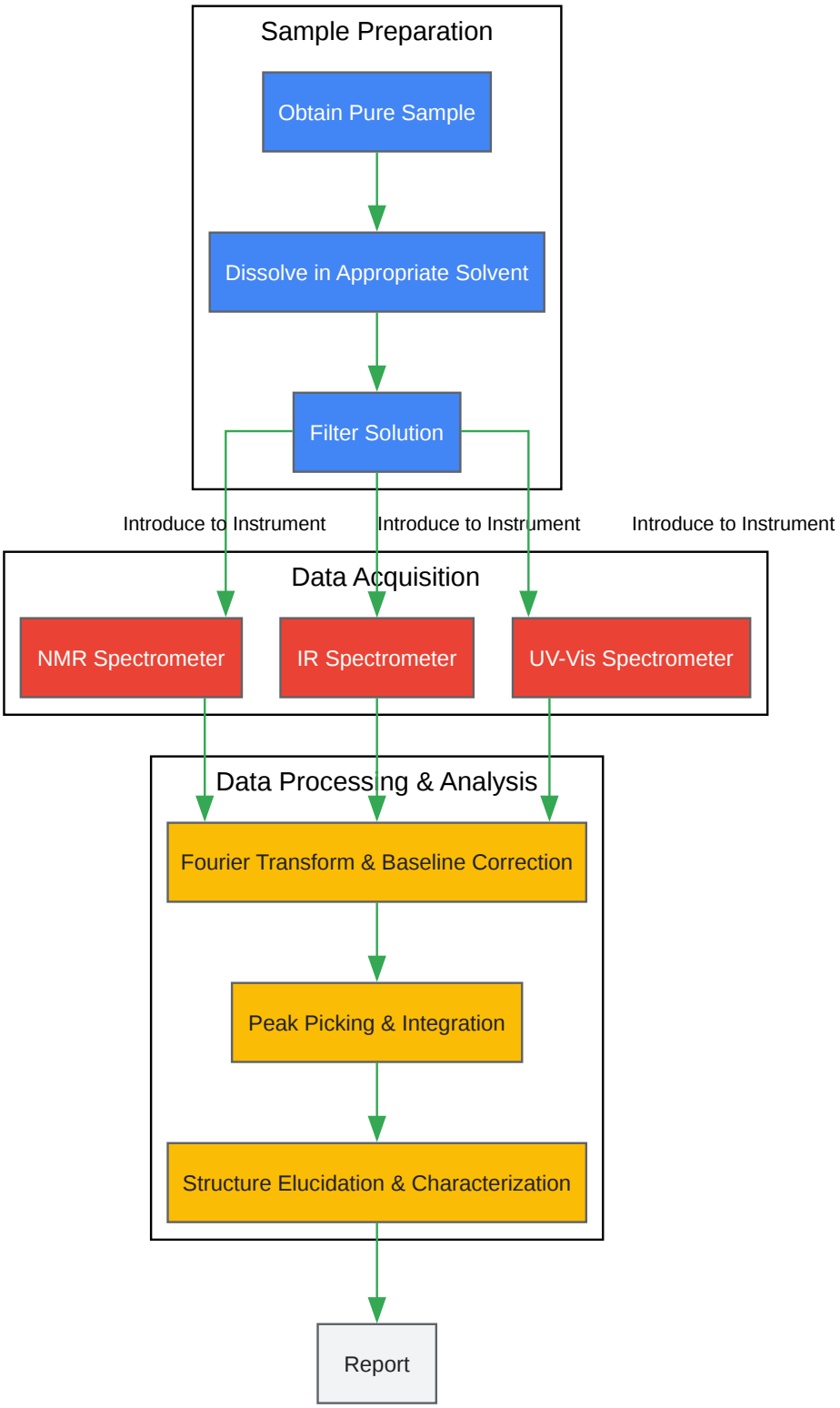
- Sample Preparation: Prepare a stock solution of **2-phenylnaphthalene** of a known concentration in a UV-transparent solvent (e.g., ethanol or cyclohexane).
- Dilution: Dilute the stock solution to a concentration that results in an absorbance reading within the linear range of the instrument (typically between 0.1 and 1.0).
- Data Acquisition:
  - Turn on the UV-Vis spectrophotometer and allow the lamps to warm up.
  - Fill a quartz cuvette with the pure solvent to be used as a blank.
  - Record a baseline spectrum with the blank cuvette.
  - Rinse the cuvette with the sample solution and then fill it with the sample solution.
  - Place the sample cuvette in the spectrophotometer and record the absorption spectrum over the desired wavelength range.

Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **2-phenylnaphthalene**.

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General Workflow for Spectroscopic Analysis



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A flowchart of the general spectroscopic analysis process.

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References

- 1. rsc.org [rsc.org]
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